

What is the CAS number for Diethyl 2-(4-nitrophenyl)malonate?

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Compound of Interest

Compound Name: *Diethyl 2-(4-nitrophenyl)malonate*

Cat. No.: *B082213*

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Technical Guide: Diethyl 2-(4-nitrophenyl)malonate

CAS Number: 10565-13-6

This technical guide provides comprehensive information on **Diethyl 2-(4-nitrophenyl)malonate**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

Diethyl 2-(4-nitrophenyl)malonate is a substituted malonic ester derivative. The presence of the electron-withdrawing nitrophenyl group significantly influences its chemical reactivity, making it a valuable intermediate in organic synthesis.

Table 1: Physicochemical Properties

Property	Value	Reference
CAS Number	10565-13-6	[1]
Molecular Formula	C ₁₃ H ₁₅ NO ₆	
Molecular Weight	281.26 g/mol	
IUPAC Name	diethyl 2-(4-nitrophenyl)propanedioate	
Synonyms	Diethyl 4-nitrophenylmalonate, 2-(4-Nitrophenyl)-malonic acid diethyl ester	[1]
Appearance	Not specified, likely a solid or oil	
Solubility	Very slightly soluble (0.19 g/L)	

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **Diethyl 2-(4-nitrophenyl)malonate**.

Table 2: Spectroscopic Data

Spectrum Type	Key Data Points	Reference
¹ H NMR	Data available on PubChem, acquired on a Bruker WM-250 instrument.	
¹³ C NMR	Data available for related compounds, such as diethyl 2-(1-(4-nitrophenyl)-3-oxo-3-phenylpropyl)malonate.	[2]
Infrared (IR)	IR spectra for related compounds like Diethyl 2-(4-nitrobenzylidene)malonate are available.	
Mass Spectrometry	General fragmentation patterns for 2-substituted diethyl malonate derivatives have been described. The loss of the malonate group (M-159) is a common fragmentation.	[3]

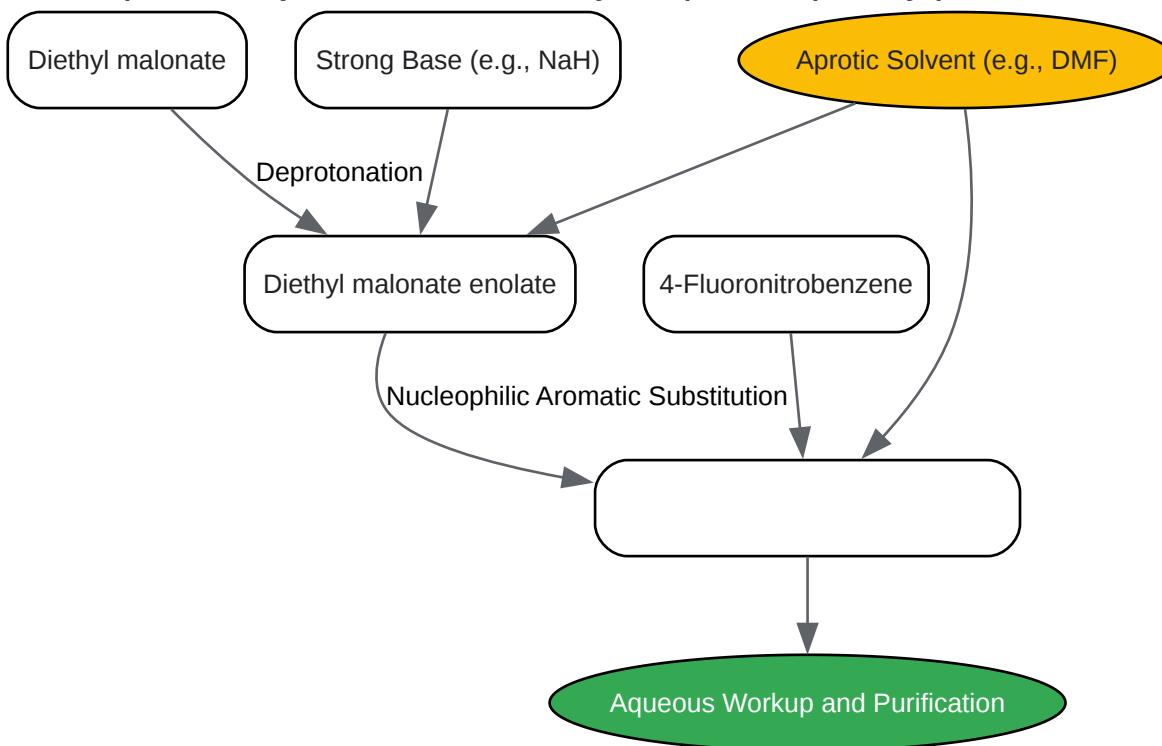
Synthesis and Reactivity

The synthesis of **Diethyl 2-(4-nitrophenyl)malonate** can be approached through the principles of malonic ester synthesis. Given the challenges with direct arylation of diethyl malonate, alternative strategies are often employed.

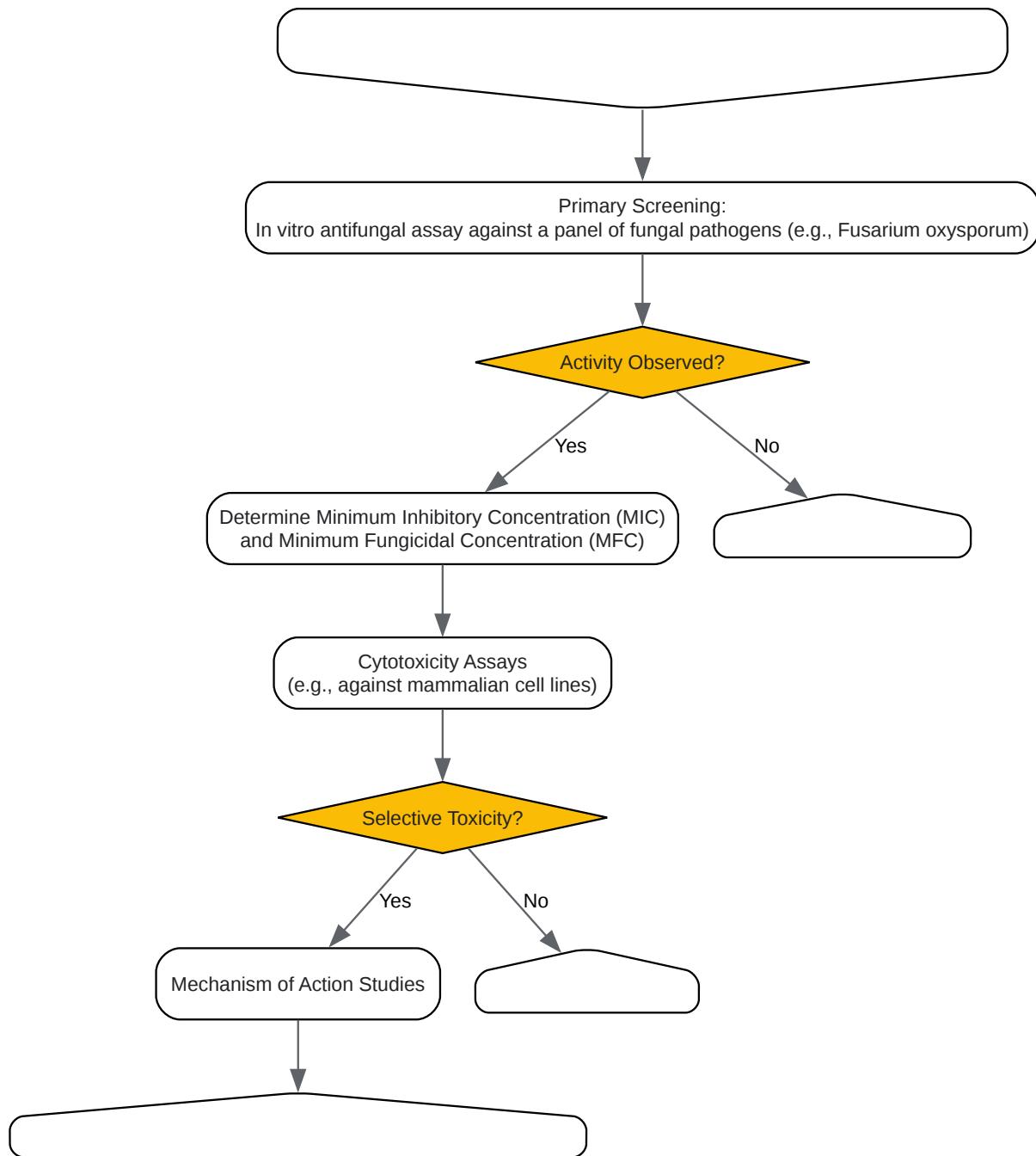
Proposed Synthetic Workflow

A potential synthetic route involves the nucleophilic aromatic substitution of a suitable 4-nitro-substituted benzene derivative with the enolate of diethyl malonate.

Proposed Synthesis of Diethyl 2-(4-nitrophenyl)malonate



Workflow for Antifungal Activity Screening

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References

- 1. DIETHYL 2-(4-NITROPHENYL)MALONATE Spectrum 10565-13-6 | Spectrum | Chemical Cloud Database [chemcd.com]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
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